

Comprehensive Safety and Handling Guide for 4-Bromobenzenesulfonyl Fluoride

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonyl fluoride

Cat. No.: B1281337

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents like **4-Bromobenzenesulfonyl fluoride** is of paramount importance. This guide provides essential, immediate safety protocols, logistical information, and step-by-step procedures for handling, storage, and disposal to ensure laboratory safety and operational integrity.

Hazard and Safety Summary

4-Bromobenzenesulfonyl fluoride is a corrosive chemical that requires careful handling to prevent severe skin burns and eye damage.^{[1][2]} Adherence to the following safety information is critical.

Identifier	Value
CAS Number	498-83-9[3]
Molecular Formula	C ₆ H ₄ BrFO ₂ S[3]
Molecular Weight	239.06 g/mol [3]
Physical State	Solid[1][4]
Melting Point	60-65°C[1]
GHS Pictogram	GHS05: Corrosive[1][4]
Signal Word	Danger[1][4]
Hazard Statement	H314: Causes severe skin burns and eye damage[1][2][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **4-Bromobenzenesulfonyl fluoride**. [5] Engineering controls, such as a certified chemical fume hood, must be used.[5] An eyewash station and safety shower must be readily accessible in the immediate work area.[5][6]

PPE Category	Specification	Rationale & Standard
Eye & Face	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause severe eye damage.[1][5] Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[5]
Skin & Body	Chemical-resistant gloves (e.g., Neoprene). Flame-resistant lab coat. Full-length pants and closed-toe shoes.	Provides protection against skin contact, which can cause severe burns.[1][6] Gloves should be inspected for integrity before each use.[5]
Respiratory	Use only in a well-ventilated area, preferably within a certified chemical fume hood.	Prevents irritation of the respiratory tract by dust or vapors.[1][5]

Operational Plans: Handling, Storage, and Disposal

Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly and that a chemical fume hood is operational. Confirm the location and functionality of the nearest safety shower and eyewash station.[5][6]
- Handling: Conduct all work with **4-Bromobenzenesulfonyl fluoride** inside a certified chemical fume hood to minimize inhalation exposure.[5] Avoid creating dust.[7] Do not breathe dust, fumes, or vapors.[1]
- Contact Avoidance: Avoid all contact with skin, eyes, and clothing.[6]
- Hygiene: Wash hands thoroughly after handling the compound.[1] Do not eat, drink, or smoke in the work area.[1]

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Atmosphere: Some suppliers recommend storing under an inert atmosphere at room temperature.[4] Others recommend storage at -20°C.[3] Always follow the storage instructions provided by the specific supplier.
- Security: Store the chemical in a locked-up area to restrict access to authorized personnel only.[1][8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]

Waste Disposal Plan

- Collection: Collect all waste material, including contaminated PPE and empty containers, in a suitable, labeled, and tightly closed container for disposal.[7][8]
- Disposal: Dispose of the chemical waste through an approved and licensed hazardous waste disposal plant.[1][8] Do not release it into the environment.[8]

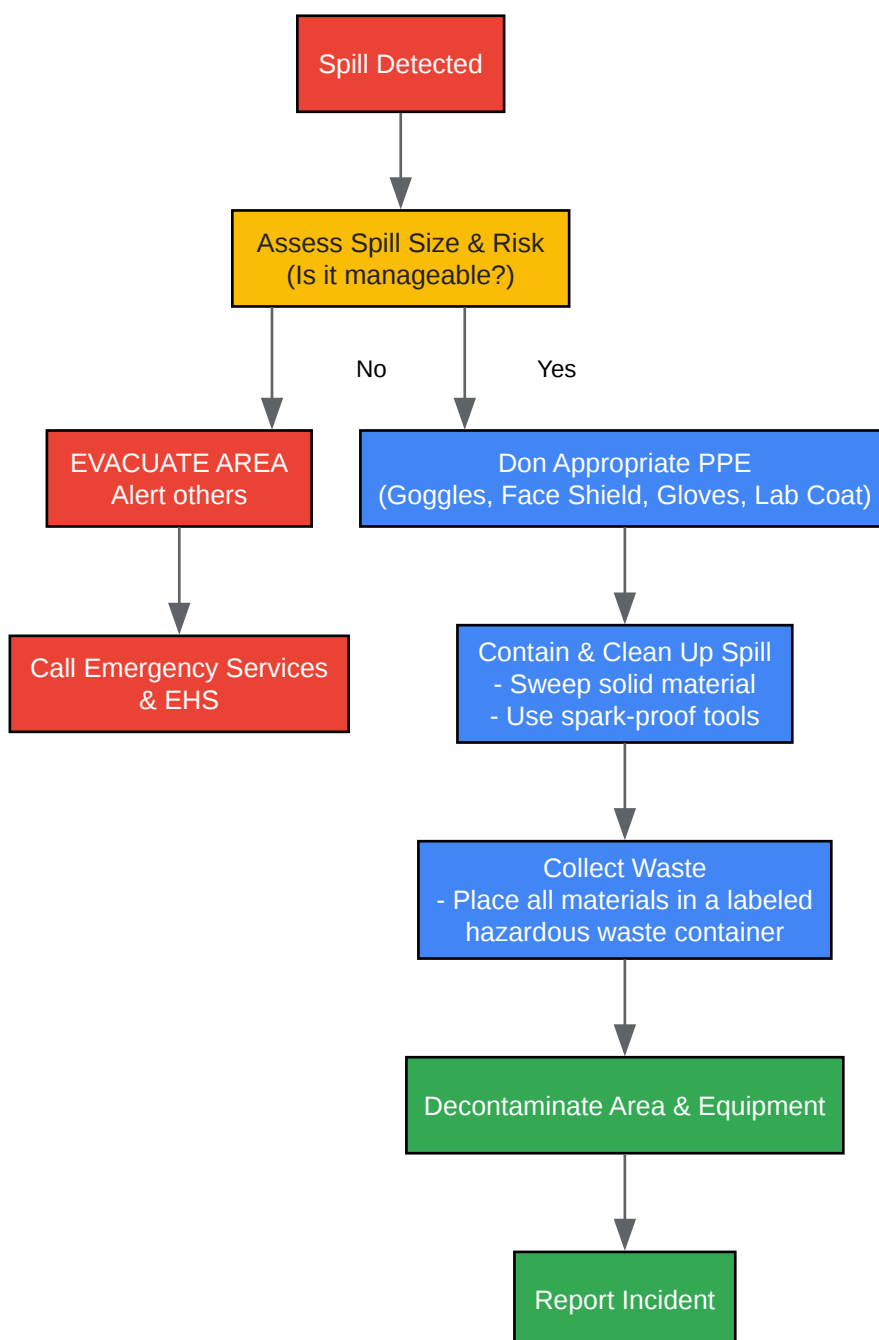
Emergency Procedures

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6][9] Keep people away and upwind of the spill.[6]
- Ventilate: Ensure the area is adequately ventilated, but avoid actions that could disperse the chemical dust into the air.
- Don PPE: Before attempting cleanup, don the appropriate PPE as specified in the table above, including respiratory protection if necessary.[9]
- Containment: For a solid spill, carefully sweep or shovel the material into a suitable container for disposal. Avoid generating dust. Use spark-proof tools.[7]

- Cleanup: Once the bulk material is removed, decontaminate the area. Consult the Safety Data Sheet (SDS) for appropriate neutralizing agents or cleaning solutions.
- Disposal: Place all contaminated materials (absorbent, PPE, etc.) into a labeled hazardous waste container.^[9]
- Reporting: Report the incident to the appropriate environmental health and safety office.^[9]



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Caption: Workflow for handling a **4-Bromobenzenesulfonyl fluoride** spill.

First Aid Measures

Immediate medical attention is required for any exposure.[2][8]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[2]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[2][6] Seek immediate medical attention.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek immediate medical attention.[2]
- Ingestion: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1][2] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[2]

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